

# An In-depth Technical Guide to Chlorocyclohexane (CAS 542-18-7)

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## Compound of Interest

Compound Name: Chlorocyclohexane

Cat. No.: B146310

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This technical guide provides a comprehensive overview of **chlorocyclohexane** (CAS 542-18-7), a key chemical intermediate in various synthetic processes. This document collates essential physicochemical, spectral, and safety data, alongside detailed experimental protocols for its synthesis and purification.

## Core Physicochemical and Safety Data

**Chlorocyclohexane**, also known as cyclohexyl chloride, is a colorless to pale yellow liquid with a distinct, sweet odor.<sup>[1]</sup> It is a flammable and volatile compound with applications as a solvent and an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[2][3][4]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **chlorocyclohexane** is presented in Table 1. This data is critical for its handling, storage, and use in experimental settings.

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>11</sub> Cl	[5]
Molecular Weight	118.60 g/mol	
CAS Number	542-18-7	[2]
Melting Point	-44 °C	[5]
Boiling Point	142 °C	[5]
Density	1.000 g/mL at 20 °C	[6]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.462	[5]
Flash Point	34 °C (93.2 °F)	[7]
Vapor Pressure	7 hPa at 20 °C	[5][7]
Water Solubility	0.02 g/L at 20 °C	[4][5]
Solubility	Soluble in ethanol, ether, acetone, and chloroform.[1][4] [6]	
Autoignition Temperature	290 °C	[5][7]
Explosive Limits	1.1 - 7.5 % (v/v)	[5][7]

## Safety and Handling

**Chlorocyclohexane** is classified as a flammable liquid and can cause skin, eye, and respiratory irritation.[3][8] Proper personal protective equipment (PPE), including safety goggles, gloves, and respiratory protection, should be used when handling this chemical.[3][8] It should be stored in a cool, well-ventilated area away from sources of ignition.[8][9]

Hazard Statements:

- H226: Flammable liquid and vapour.[8]
- H315: Causes skin irritation.[8]

- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Toxicological Data:

- LD50 (oral, rat): 3000 mg/kg[7][10]

## Spectral Data

Spectroscopic data is essential for the identification and characterization of **chlorocyclohexane**. The following tables summarize the key spectral features.

### <sup>1</sup>H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Assignment
4.003	m	1H, -CHCl
2.062	m	2H
1.80	m	2H
1.660	m	1H
1.54	m	2H
1.36	m	2H
1.30	m	1H

Solvent: CDCl<sub>3</sub>, Frequency: 399.65 MHz[5]

### <sup>13</sup>C NMR Spectral Data

Chemical Shift (ppm)	Assignment
64.1	-CHCl
35.0	C2, C6
25.8	C3, C5
25.1	C4

Solvent:  $\text{CDCl}_3$

## IR Spectral Data

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
2930	C-H stretch
2855	C-H stretch
1450	$\text{CH}_2$ bend
730	C-Cl stretch

Sample: Liquid Film

## Mass Spectrometry Data

m/z	Relative Intensity
118	$\text{M}^+$
82	$[\text{M}-\text{HCl}]^+$
67	
55	
41	

## Experimental Protocols

The synthesis of **chlorocyclohexane** can be achieved through several methods. The most common laboratory preparations start from cyclohexanol or cyclohexane.

## Synthesis of Chlorocyclohexane from Cyclohexanol via $\text{S}_{\text{N}}1$ Reaction

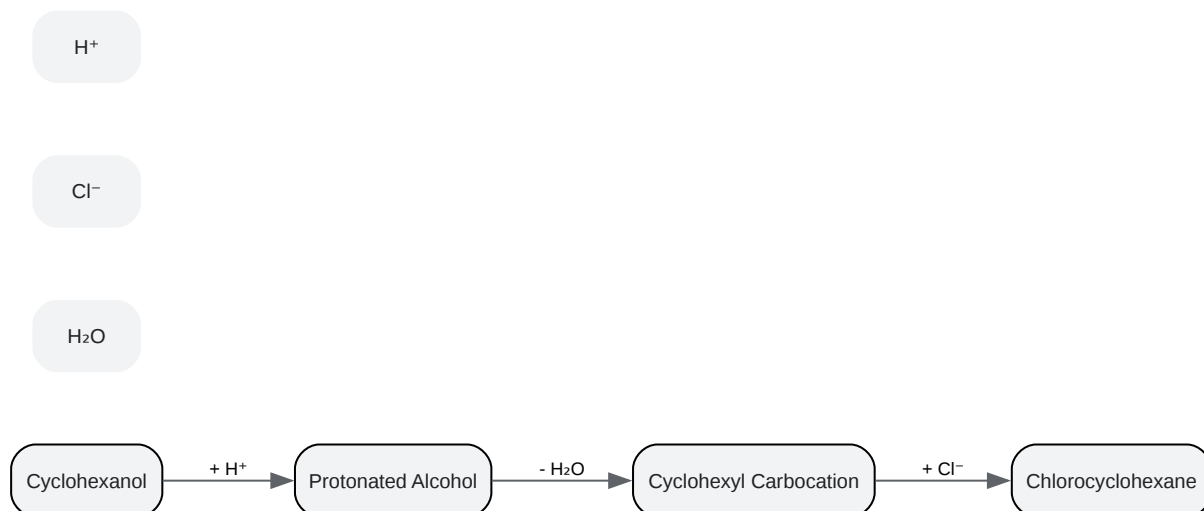
This protocol is adapted from a standard undergraduate organic chemistry experiment.<sup>[8][9]</sup>

Materials:

- Cyclohexanol
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous Zinc Chloride ( $\text{ZnCl}_2$ )
- Saturated Sodium Bicarbonate Solution
- Anhydrous Sodium Sulfate
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- In a round-bottom flask, combine 10 mL of cyclohexanol with 25 mL of concentrated hydrochloric acid and 5 g of anhydrous zinc chloride.
- Set up a reflux apparatus and heat the mixture gently for 1 hour.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Separate the lower aqueous layer and wash the organic layer with 20 mL of saturated sodium bicarbonate solution to neutralize any remaining acid.
- Wash the organic layer with 20 mL of water.
- Dry the crude **chlorocyclohexane** over anhydrous sodium sulfate.
- Decant the dried liquid into a distillation apparatus and purify by simple distillation, collecting the fraction boiling at 140-142 °C.



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$S_N1$  reaction mechanism for the synthesis of **chlorocyclohexane** from cyclohexanol.

## Synthesis of Chlorocyclohexane from Cyclohexane by Photochlorination

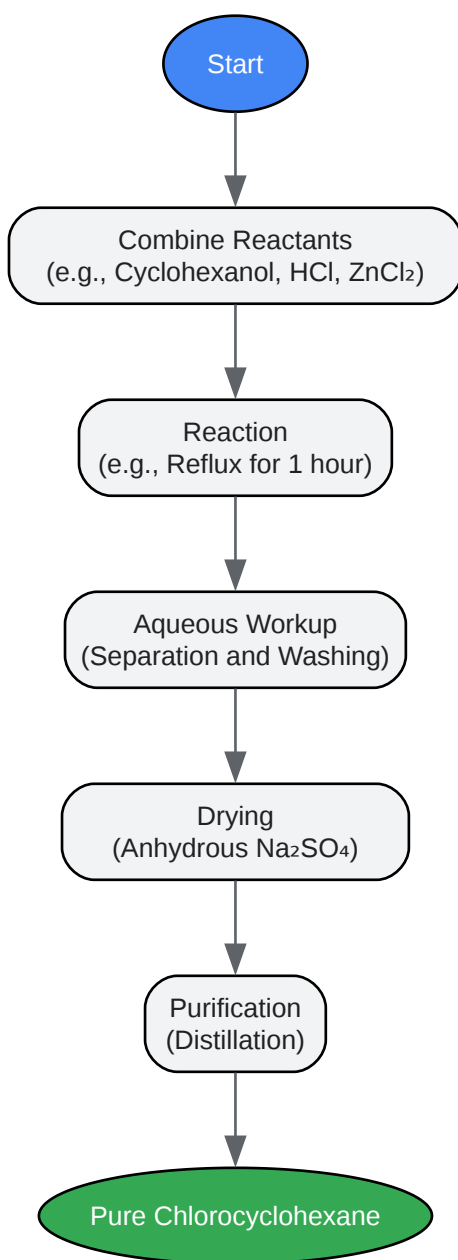
This method involves the free-radical substitution of a hydrogen atom on the cyclohexane ring with a chlorine atom, initiated by UV light.<sup>[11]</sup>

Materials:

- Cyclohexane
- Chlorine gas ( $Cl_2$ )
- Inert solvent (e.g., carbon tetrachloride)
- UV lamp
- Gas washing bottle, reaction flask, condenser

Procedure:

- Set up a reaction flask equipped with a condenser, a gas inlet tube, and a magnetic stirrer.
- Charge the flask with cyclohexane dissolved in an inert solvent.
- Position a UV lamp to irradiate the reaction mixture.
- Slowly bubble chlorine gas through the solution while stirring and irradiating.
- Monitor the reaction progress by gas chromatography (GC).
- Once the desired conversion is achieved, stop the chlorine flow and UV irradiation.
- Wash the reaction mixture with a solution of sodium thiosulfate to remove excess chlorine, followed by water.
- Dry the organic layer over anhydrous magnesium sulfate and purify the product by fractional distillation.



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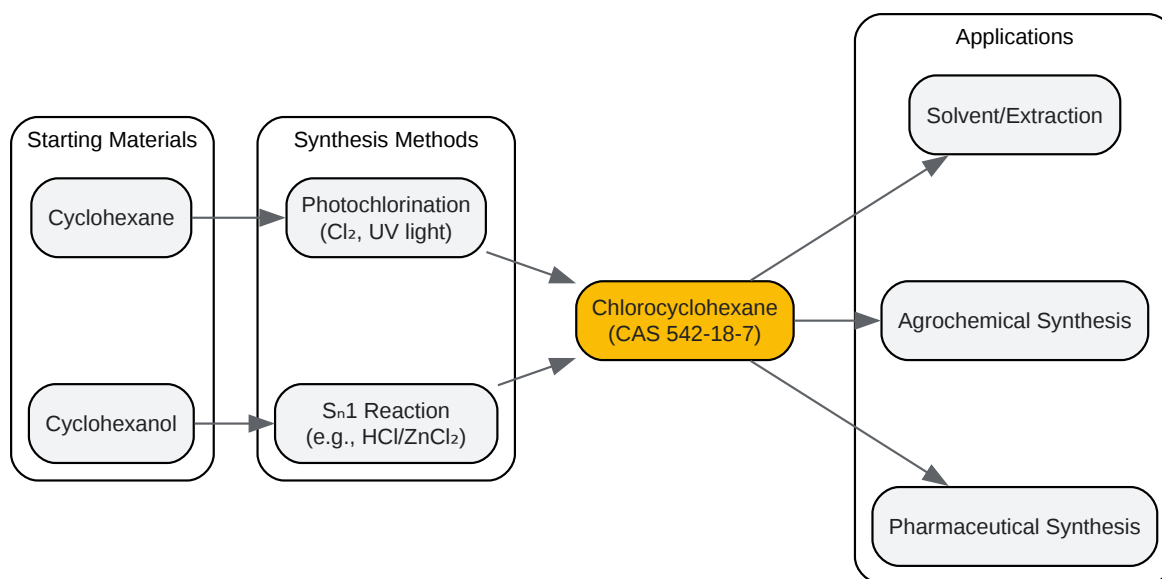
General experimental workflow for the synthesis and purification of **chlorocyclohexane**.

## Applications in Research and Development

**Chlorocyclohexane** serves as a versatile building block in organic synthesis.<sup>[1]</sup> Its primary application lies in its use as an intermediate for the production of various pharmaceuticals and agrochemicals.<sup>[2]</sup> The chlorine atom can be readily displaced by a variety of nucleophiles,



making it a useful precursor for introducing the cyclohexyl moiety into larger molecules. It is also utilized as a solvent in certain chemical reactions and for extraction purposes.[4]



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Logical relationships of **chlorocyclohexane**'s synthesis and applications.

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